

# Application Notes and Protocols for Cytochalasin-Induced Cell Enucleation

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## Compound of Interest

Compound Name: *Cytochalasin J*

Cat. No.: B1669933

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for inducing cell enucleation using cytochalasins, a class of mycotoxins that disrupt actin filament polymerization. While the specific focus is on **Cytochalasin J**, the provided protocol is based on established methods using other well-documented cytochalasins like Cytochalasin B and D, and should be optimized for your specific cell type and application.

## Introduction

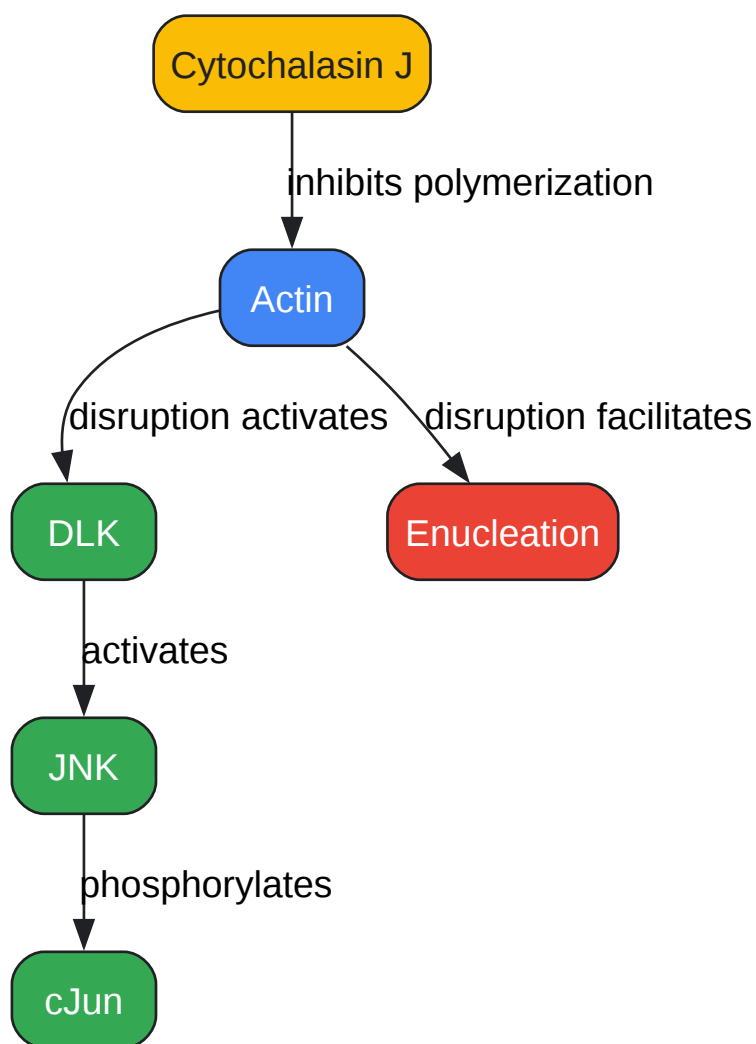
Cell enucleation is the process of removing the nucleus from a cell, resulting in a cytoplast (an enucleated cell) and a karyoplast (the extruded nucleus). This technique is invaluable for studying nucleo-cytoplasmic interactions, reprogramming cells, and in various cell therapy and drug development applications. Cytochalasins induce enucleation by disrupting the actin cytoskeleton, which is crucial for maintaining cell shape and anchoring the nucleus.<sup>[1][2]</sup> This disruption, often combined with centrifugal force, facilitates the extrusion of the nucleus from the cell.

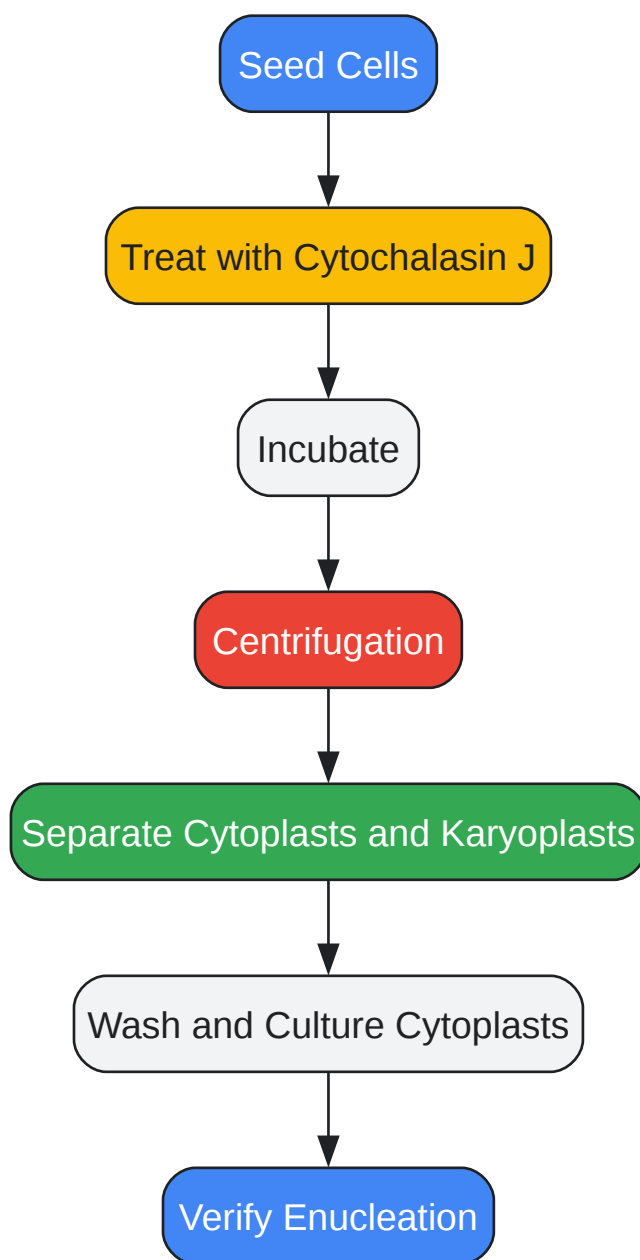
## Mechanism of Action: Cytoskeletal Disruption

Cytochalasins, including **Cytochalasin J**, exert their effects by inhibiting actin polymerization.<sup>[1][2]</sup> This leads to the disassembly of the actin filament network that forms a crucial part of the cell's cytoskeleton. The disruption of this network makes the cell membrane more malleable

and weakens the cytoplasmic structures that hold the nucleus in place, making it susceptible to extrusion under physical force.<sup>[1]</sup> Research has also indicated that cytoskeletal disruption can activate signaling pathways such as the DLK/JNK pathway.<sup>[3]</sup>

## Signaling Pathway





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## References

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- 3. Cytoskeletal disruption activates the DLK/JNK pathway, which promotes axonal regeneration and mimics a preconditioning injury - PMC [pmc.ncbi.nlm.nih.gov]
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